

An In-depth Technical Guide to Caprazamycin B: Structure, Properties, and Mechanism

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Compound of Interest

Compound Name: *Caprazamycin B*

Cat. No.: *B1244731*

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Abstract: **Caprazamycin B** is a potent liponucleoside antibiotic with significant activity against *Mycobacterium tuberculosis*, including multidrug-resistant strains. Isolated from *Streptomyces* sp. MK730-62F2, its unique chemical structure and novel mechanism of action make it a promising candidate for further drug development. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activity, and mechanism of action of **Caprazamycin B**. Detailed experimental protocols for its isolation, activity assessment, and target inhibition assays are also presented for research and development professionals.

Chemical Structure and Physicochemical Properties

Caprazamycin B is a complex liponucleoside antibiotic.^[1] Its structure is characterized by a 5'-β-O-aminoribosyl-glycyluridine core, a unique N-methyldiazepanone ring, and a long-chain β-hydroxy fatty acid linked to a 3-methylglutaryl moiety.^{[2][3]} This intricate structure is crucial for its biological activity.

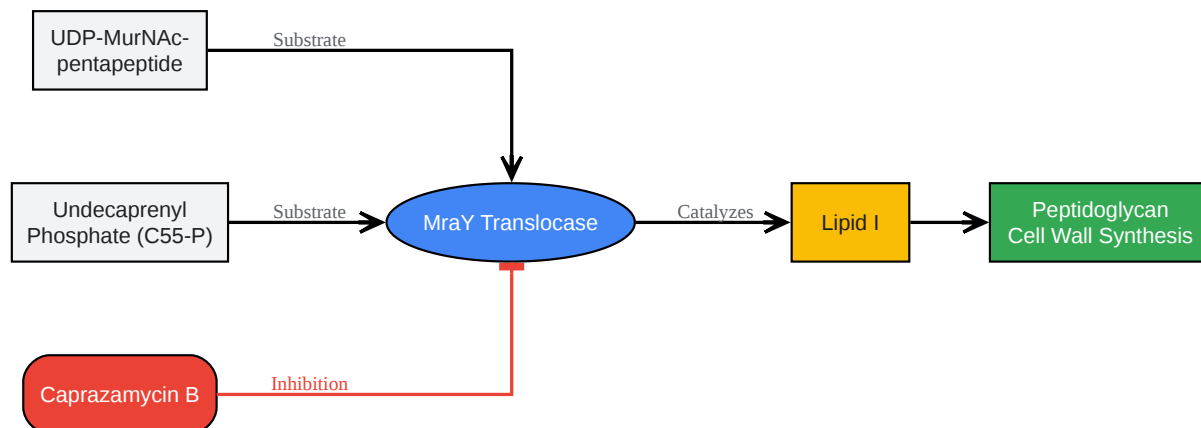
The definitive molecular formula for **Caprazamycin B** is C₅₄H₈₉N₅O₂₂.^[4] Its key physicochemical properties are summarized in the table below. The molecule is noted to be insoluble in water, which has implications for formulation and delivery.^[3]

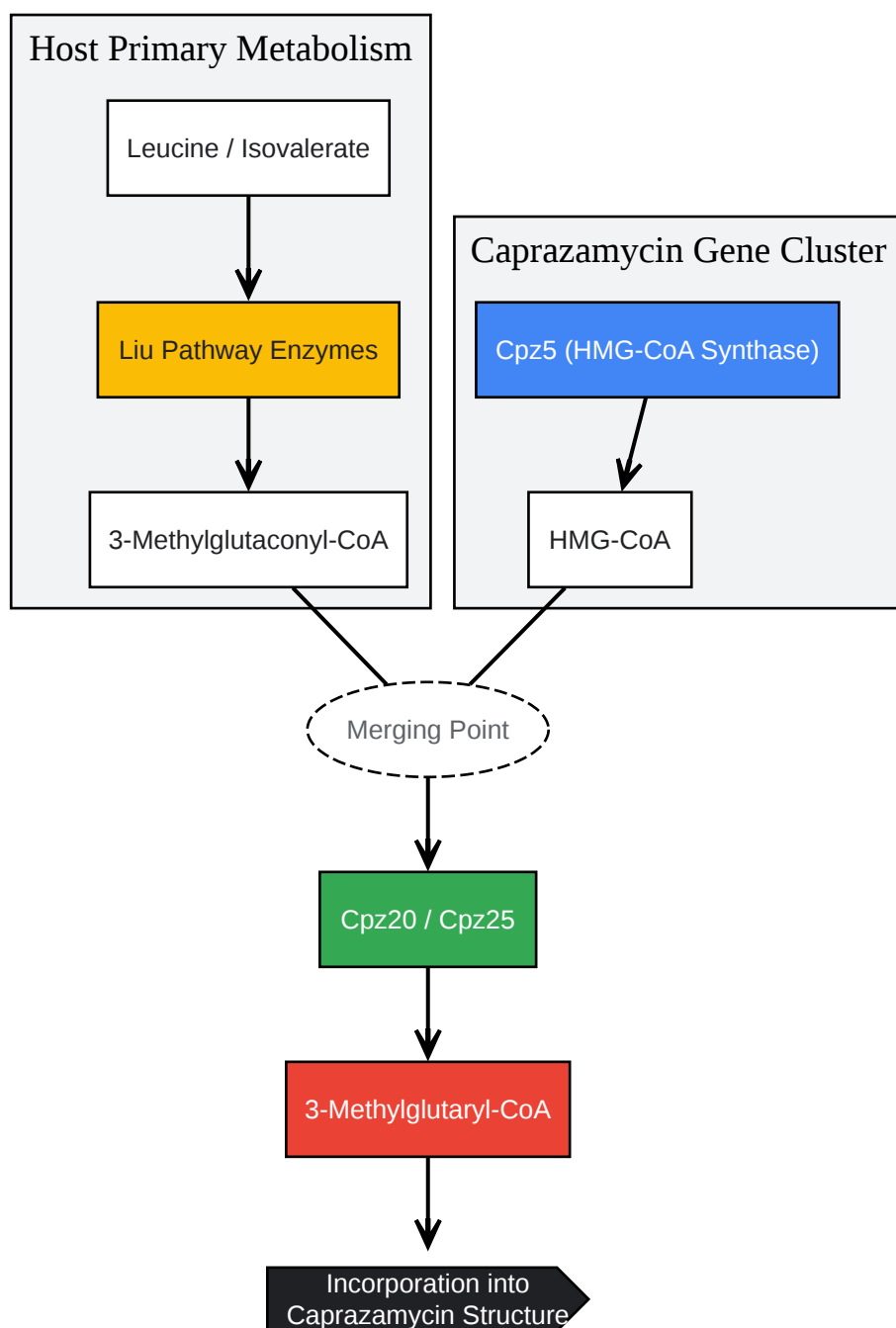
Property	Value	Reference
Molecular Formula	C ₅₄ H ₈₉ N ₅ O ₂₂	[4]
Molecular Weight	1146.28 g/mol	[1]
Appearance	White Powder	
Solubility	Insoluble in water	[3]
Soluble in DMSO, DMF	[5]	
Hydrogen Bond Acceptors	27	[1]
Hydrogen Bond Donors	7	[1]
Rotatable Bonds	33	[1]
Topological Polar Surface Area	360.71 Å ²	[1]
XLogP	0.21	[1]

Mechanism of Action: Inhibition of MraY Translocase

The primary antibacterial mechanism of **Caprazamycin B** involves the specific inhibition of the phospho-N-acetylmuramoyl-pentapeptide translocase, commonly known as MraY or Translocase I.[1] MraY is an essential integral membrane enzyme in bacteria that catalyzes a critical, early step in the biosynthesis of peptidoglycan, a vital component of the bacterial cell wall.

MraY facilitates the transfer of the phospho-MurNAc-pentapeptide moiety from the soluble precursor UDP-MurNAc-pentapeptide to the lipid carrier, undecaprenyl phosphate (C₅₅-P), forming Lipid I (undecaprenyl-pyrophosphoryl-MurNAc-pentapeptide). By inhibiting MraY, **Caprazamycin B** effectively blocks the formation of Lipid I, thereby halting the entire peptidoglycan synthesis pathway and leading to bacterial cell death.





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- [3. researchgate.net \[researchgate.net\]](#)
- [4. Compound: CAPRAZAMYCIN B \(ChEMBL1923645\) - ChEMBL \[ebi.ac.uk\]](#)
- [5. Thermodynamic Assessment of the Pyrazinamide Dissolution Process in Some Organic Solvents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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